An In-depth Technical Guide to N,N'-Bis(2-hydroxyethyl)oxamide

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Compound of Interest

Compound Name:	*N,N'-Bis(2-hydroxyethyl)oxamide*
CAS No.:	*1871-89-2*
Cat. No.:	*B156710*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N,N'-Bis(2-hydroxyethyl)oxamide**, a versatile chemical compound with applications in polymer chemistry and as an intermediate in organic synthesis. This document covers its nomenclature, physicochemical properties, synthesis, and a representative experimental protocol for its preparation.

Nomenclature and Identification

N,N'-Bis(2-hydroxyethyl)oxamide is a symmetrical organic compound characterized by a central oxamide core with a 2-hydroxyethyl group attached to each nitrogen atom. It is known by a variety of synonyms and alternative names in scientific literature and commercial catalogs.

Synonyms and Alternative Names:

- N,N'-Bis(2-hydroxyethyl)ethanediamide[1]
- Ethanediamide, N,N'-bis(2-hydroxyethyl)-[1]

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- N,N'-Oxalylbis(ethanolamine)
- S-DIETHANOLOXAMIDE
- TIMTEC-BB SBB008397
- N,N'-DIETHANOLOXAMIDE
- n,n'-bis(2-hydroxyethyl)-ethanediamid
- N1,N2-Bis(2-hydroxyethyl)oxalamide[1][2]
- NSC-3646[1]
- Oxamide, N,N'-bis(2-hydroxyethyl)-[1]

Chemical Identifiers:

- CAS Number: 1871-89-2[1]
- Molecular Formula: $C_6H_{12}N_2O_4$[1]
- InChI Key: FPQJEXTVQZHURJ-UHFFFAOYSA-N[1]

Physicochemical Properties

A summary of the key quantitative data for **N,N'-Bis(2-hydroxyethyl)oxamide** is presented in the table below for easy reference and comparison.

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Property	Value	Source(s)
Molecular Weight	176.17 g/mol	[1]
Melting Point	168 °C (decomposes)	[2][3]
Appearance	White to almost white powder/crystal	[2]
Solubility in Water	Insoluble	[2][3]
Purity	>98%	[4]
LogP (calculated)	-2.1	[1]

Synthesis of N,N'-Bis(2-hydroxyethyl)oxamide

The most common and straightforward method for the synthesis of **N,N'-Bis(2-hydroxyethyl)oxamide** is the reaction of diethyl oxalate with 2-aminoethanol (ethanolamine).[5] This reaction is a classic example of the formation of amides from esters and primary amines.

Experimental Protocol: Synthesis from Diethyl Oxalate and Ethanolamine

This protocol is based on the general procedure for the synthesis of N,N'-disubstituted oxamides from diethyl oxalate and primary amines.[5]

Materials:

- Diethyl oxalate (1.0 equivalent)
- 2-Aminoethanol (Ethanolamine) (2.0 equivalents)
- Absolute ethanol (solvent)
- Round-bottom flask
- Reflux condenser

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- Magnetic stirrer and stir bar
- Heating mantle
- Vacuum filtration apparatus (e.g., Büchner funnel)
- Cold solvent (e.g., cold ethanol or diethyl ether) for washing
- Vacuum oven or desiccator for drying

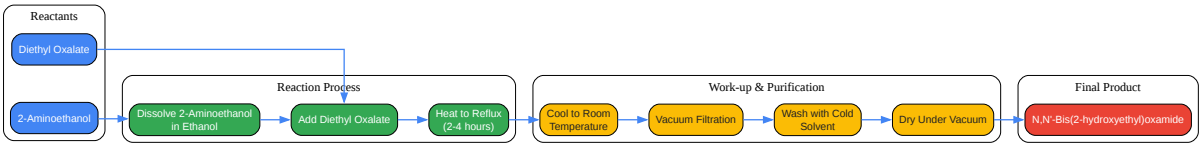
Procedure:

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 2.0 equivalents of 2-aminoethanol in a suitable amount of absolute ethanol.
- To this solution, add 1.0 equivalent of diethyl oxalate dropwise with stirring.
- Heat the reaction mixture to reflux and maintain this temperature for 2-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature. The **N,N'-Bis(2-hydroxyethyl)oxamide** product is expected to crystallize out of the solution upon cooling.
- Collect the solid product by vacuum filtration using a Büchner funnel.
- Wash the collected solid with a small amount of cold ethanol or diethyl ether to remove any unreacted starting materials and soluble impurities.
- Dry the purified product under vacuum to afford **N,N'-Bis(2-hydroxyethyl)oxamide** as a white solid.

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the synthesis of **N,N'-Bis(2-hydroxyethyl)oxamide**.

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